

# Validation of Remote Sensing Retrievals of Peroxybenzoyl Nitrate: A Comparative Analysis

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## Compound of Interest

Compound Name: Peroxybenzoyl nitrate

Cat. No.: B1219819

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A thorough review of published scientific literature reveals no dedicated validation studies for the remote sensing retrievals of **peroxybenzoyl nitrate** (PBzN). The atmospheric science community has largely focused its remote sensing efforts for peroxyacyl nitrates on the most abundant species, peroxyacetyl nitrate (PAN).

The lack of validation studies for PBzN is likely due to several factors:

- **Low Atmospheric Abundance:** PBzN concentrations are generally much lower than PAN concentrations, making its detection from space extremely challenging with current instrumentation.
- **Spectral Signature Challenges:** The infrared spectral signature of PBzN may be weaker or significantly overlapped by the signatures of more abundant atmospheric gases, such as water vapor, ozone, and carbon dioxide, as well as other trace gases, complicating the development of reliable retrieval algorithms.
- **Scientific Prioritization:** Due to its higher abundance and more significant role in global atmospheric chemistry as a reservoir and transporter of nitrogen oxides, PAN has been the primary focus for the development and validation of remote sensing products.

While direct validation data for PBzN is unavailable, this guide will provide a comparative framework using peroxyacetyl nitrate (PAN) as a well-studied analogue. The following sections detail the validation of PAN retrievals from two prominent satellite instruments, the Cross-track

Infrared Sounder (CrIS) and the Tropospheric Emission Spectrometer (TES), to illustrate the methodologies and data presentations requested.

## Comparison of PAN Retrieval Performance

The following table summarizes the performance of PAN retrieval algorithms for the CrIS instrument, validated against aircraft-based measurements. Such a table would be populated with data for PBzN if validation studies were available.

Satellite Instrument	Retrieval Algorithm	Validation Data Source	Key Performance Metrics	Reference
CrIS (Cross-track Infrared Sounder)	Optimal Estimation	ATom Aircraft Measurements (PANTHER & GT-CIMS)	Bias: -0.1 ppbv (CrIS lower than aircraft) Standard Deviation of Differences: 0.08 ppbv (single sounding); 0.05 ppbv (averaged retrievals) Correlation ( $R^2$ ): 0.92 (between the two different aircraft instruments, indicating high consistency)	[1][2][3][4]
TES (Tropospheric Emission Spectrometer)	Optimal Estimation	Not specified in detail in the provided search results, but validation has been performed.	A full description of the TES PAN retrieval algorithm and its validation is available in Payne et al. (2014).[5][6]	[5]

## Experimental Protocols

Detailed experimental protocols are crucial for understanding the context and reliability of validation data. Below are representative methodologies for the validation of satellite-based PAN retrievals.

### CrIS PAN Retrieval Validation with ATom Aircraft Data

**Objective:** To validate the CrIS optimal estimation PAN retrieval algorithm against in-situ aircraft measurements from the Atmospheric Tomography (ATom) mission.

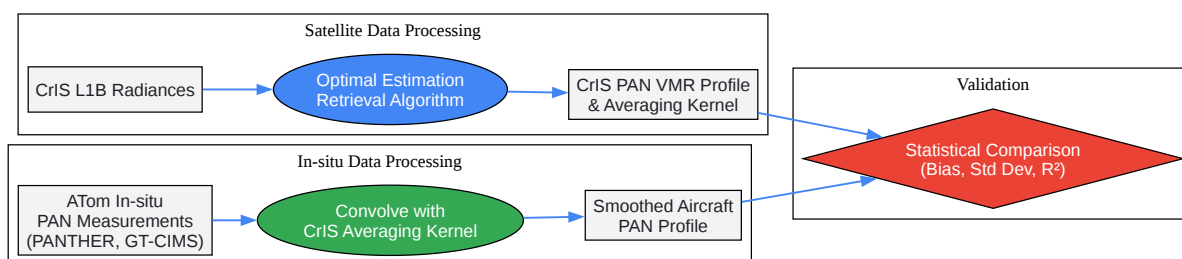
**Methodology:**

- **Satellite Data:** Level 1B radiances from the CrIS instrument aboard the Suomi National Polar-orbiting Partnership (S-NPP) satellite were used. CrIS is a Fourier transform spectrometer that measures thermal infrared radiances.
- **Aircraft Data:** In-situ PAN measurements were obtained from two different instruments during the ATom campaigns:
  - **PANTHER** (PAN and Trace Hydrohalocarbon ExpeRiment): A gas chromatograph with electron capture detection.
  - **GT-CIMS** (Georgia Tech Chemical Ionization Mass Spectrometer): A chemical ionization mass spectrometer.[3]
- **Coincidence Criteria:** CrIS satellite soundings were matched in space and time with the ATom aircraft profiles.
- **Profile Convolution:** To ensure a fair comparison, the high-resolution aircraft profiles were convolved with the CrIS averaging kernels. The averaging kernel describes the sensitivity of the satellite retrieval to the true atmospheric state at different altitudes. This step effectively smooths the aircraft data to what the satellite would be expected to see.
- **Data Comparison:** The convolved aircraft data were compared to the retrieved CrIS PAN partial columns (typically in the mid-troposphere, e.g., 800-300 hPa, where CrIS has peak

sensitivity).[4] Statistical metrics such as mean bias, standard deviation of the differences, and correlation coefficients were calculated.

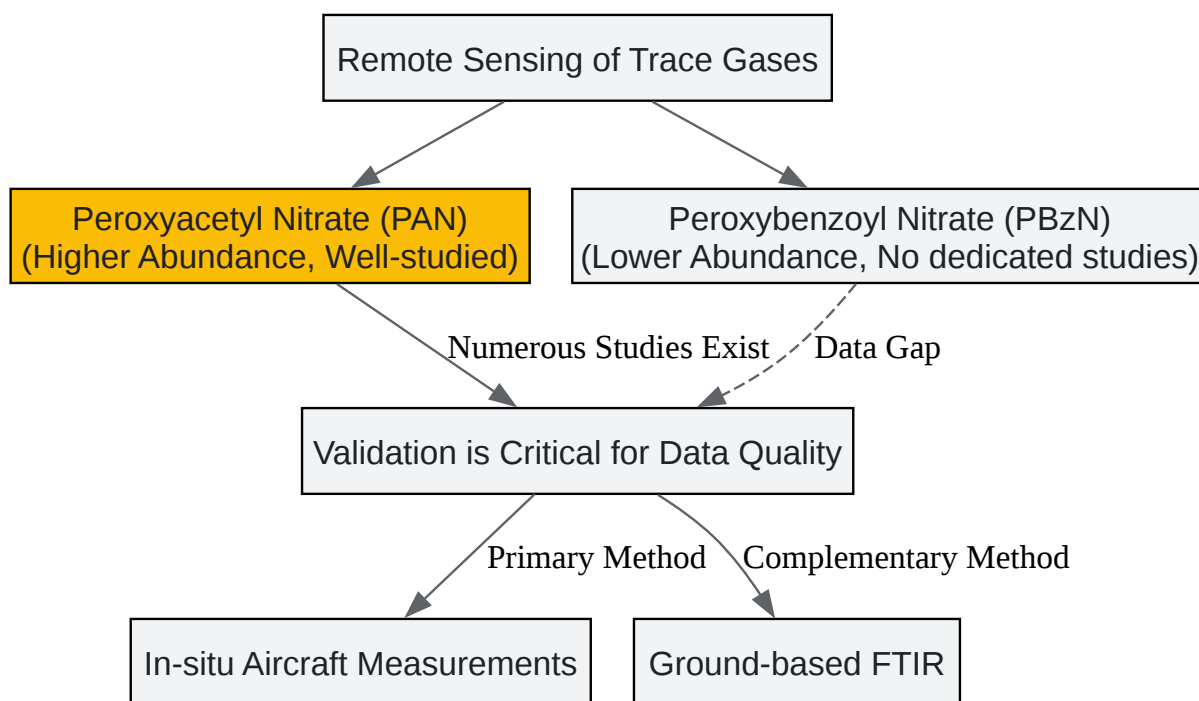
## Visualizations

Diagrams are essential for illustrating workflows and relationships in the validation process. The following diagrams are generated using the DOT language.



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CrIS PAN validation workflow against aircraft data.



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Relationship between PAN/PBzN remote sensing and validation.

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